

4-Bromo-3-nitroanisole safety and handling precautions

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Compound of Interest

Compound Name: 4-Bromo-3-nitroanisole

Cat. No.: B1265812

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An In-depth Technical Guide to the Safe Handling of 4-Bromo-3-nitroanisole

For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount to ensuring both personal safety and the integrity of experimental outcomes. This guide provides a comprehensive overview of the safety and handling precautions for **4-Bromo-3-nitroanisole**, a key building block in organic synthesis.

Chemical and Physical Properties

Understanding the fundamental properties of **4-Bromo-3-nitroanisole** is the first step in safe handling. This yellow to dark brown solid possesses the following characteristics:

Property	Value	Source
Molecular Formula	C7H6BrNO3	[1][2][3]
Molecular Weight	232.03 g/mol	[1][4]
Appearance	Yellow to brown solid/fused solid or chunks or powder	[2][5]
Melting Point	29-34 °C	[2][4][6]
Boiling Point	153-154 °C at 13 mmHg	[4][6]
Flash Point	113 °C (235.4 °F) - closed cup	[4][7]
Solubility	Sparingly soluble in water; moderately soluble in ethanol, acetone, and dimethylformamide.	[5]

Hazard Identification and Classification

4-Bromo-3-nitroanisole is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard information:

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation.[1][7][8]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation.[1][7][8]
Specific target organ toxicity — single exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation.[1][7][8]
Hazardous to the aquatic environment, long-term hazard	2	H411: Toxic to aquatic life with long lasting effects.[9]
Acute toxicity, oral	4	H302: Harmful if swallowed.[9]
Skin sensitization	1	H317: May cause an allergic skin reaction.[9]

GHS Pictograms:

- Warning[1][8]

Personal Protective Equipment (PPE)

To mitigate the risks associated with handling **4-Bromo-3-nitroanisole**, the use of appropriate personal protective equipment is mandatory.

Protection Type	Specification	Source
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.	[4] [8]
Hand Protection	Wear appropriate protective gloves (e.g., nitrile rubber).	[4] [8] [9]
Skin and Body Protection	Wear appropriate protective clothing to prevent skin exposure.	[8] [9]
Respiratory Protection	Use only outdoors or in a well-ventilated area. If dusts are generated, a NIOSH-approved N95 respirator is recommended.	[4] [8] [9]

Handling and Storage

Proper handling and storage procedures are critical to maintaining a safe laboratory environment.

Handling:

- Avoid all personal contact, including inhalation of dust.[\[9\]](#)[\[10\]](#)
- Work under a chemical fume hood.[\[10\]](#)
- Do not eat, drink, or smoke when using this product.[\[9\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[8\]](#)[\[9\]](#)
- Avoid generating dust.[\[9\]](#)

Storage:

- Store in a cool, dry, and well-ventilated area.[\[5\]](#)[\[9\]](#)
- Keep containers tightly sealed when not in use.[\[8\]](#)[\[9\]](#)
- Store in original containers.[\[9\]](#)
- Keep in a dark place under an inert atmosphere at room temperature.[\[5\]](#)
- Store locked up.[\[8\]](#)[\[9\]](#)
- Incompatible with strong reducing agents, bases, and oxidizing substances.[\[5\]](#)

Emergency Procedures

In the event of an emergency, the following procedures should be followed:

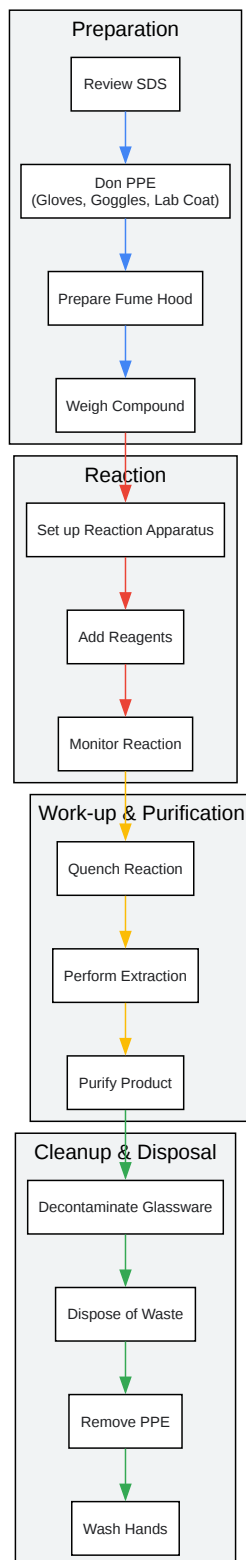
Emergency Situation	Procedure	Source
Eye Contact	Immediately flush with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention. [8] [10]	
Skin Contact	Immediately wash off with plenty of soap and water for at least 15 minutes. If skin irritation persists, call a physician. Remove and wash contaminated clothing before reuse. [8] [9] [10]	
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention. [8] [10]	
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Never give anything by mouth to an unconscious person. Get medical attention if symptoms occur. [8] [10]	
Accidental Release	Use personal protective equipment. Avoid dust formation. Sweep up and shovel into suitable containers for disposal. Do not let product enter drains. [9] [10]	
Fire	Use water spray, carbon dioxide (CO ₂), dry chemical powder, or appropriate foam.	

Wear self-contained breathing
apparatus and full protective
gear.^[8]^[9]

Experimental Workflow: Safe Handling Protocol

The following diagram illustrates a standard workflow for handling **4-Bromo-3-nitroanisole** in a laboratory setting, emphasizing the integration of safety measures at each step.

Experimental Workflow for Handling 4-Bromo-3-nitroanisole

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Caption: A logical workflow for safely handling **4-Bromo-3-nitroanisole**.

Detailed Experimental Protocol: A Representative Suzuki Coupling Reaction

This protocol outlines a generic Suzuki coupling reaction using **4-Bromo-3-nitroanisole**, incorporating necessary safety precautions.

Objective: To synthesize a biaryl compound from **4-Bromo-3-nitroanisole** and a boronic acid derivative.

Materials:

- **4-Bromo-3-nitroanisole**
- Arylboronic acid
- Palladium catalyst (e.g., Pd(PPh₃)₄)
- Base (e.g., K₂CO₃)
- Solvent (e.g., Toluene/Water mixture)
- Round-bottom flask
- Condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Nitrogen or Argon gas supply
- Standard glassware for work-up

Procedure:

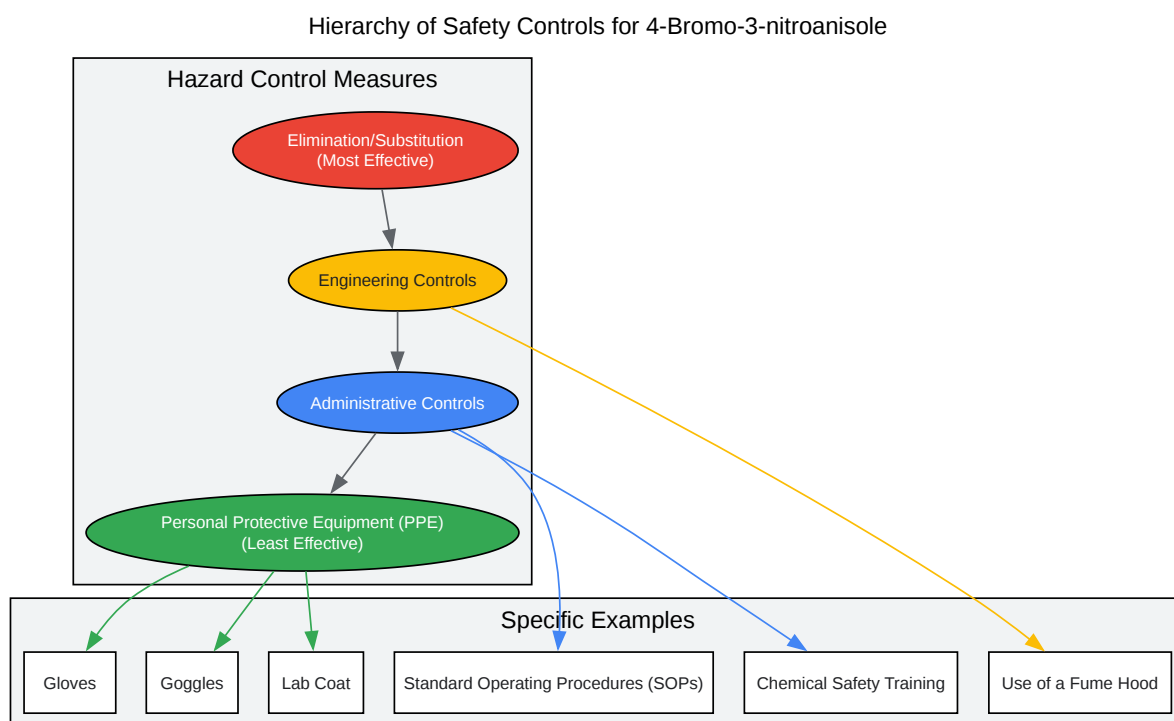
- Preparation (in a fume hood):
 - Don all required PPE (safety goggles, nitrile gloves, lab coat).

- Ensure the fume hood sash is at the appropriate height.
- Carefully weigh the required amounts of **4-Bromo-3-nitroanisole**, arylboronic acid, palladium catalyst, and base into the round-bottom flask. Handle solids carefully to avoid generating dust.
- Reaction Setup:
 - Add the solvent to the flask.
 - Equip the flask with a condenser and a magnetic stir bar.
 - Flush the apparatus with an inert gas (Nitrogen or Argon) to create an inert atmosphere.
- Reaction:
 - Begin stirring the mixture.
 - Heat the reaction to the desired temperature using a heating mantle.
 - Monitor the reaction progress by appropriate analytical techniques (e.g., TLC, GC-MS).
- Work-up:
 - Once the reaction is complete, allow the mixture to cool to room temperature.
 - Quench the reaction by adding water.
 - Transfer the mixture to a separatory funnel and perform an extraction with a suitable organic solvent.
 - Wash the organic layer with brine, dry it over an anhydrous salt (e.g., MgSO₄), and filter.
 - Concentrate the solvent under reduced pressure.
- Purification:
 - Purify the crude product by a suitable method, such as column chromatography or recrystallization.

- Cleanup:
 - Decontaminate all glassware with an appropriate solvent.
 - Dispose of all chemical waste in properly labeled containers according to institutional guidelines.
 - Remove and properly dispose of gloves.
 - Wash hands thoroughly with soap and water.

Logical Relationship of Safety Precautions

The following diagram illustrates the hierarchical and interconnected nature of safety precautions when working with **4-Bromo-3-nitroanisole**.



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